

Personal protective equipment for handling Benzyl glycolate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyl glycolate

Cat. No.: B121983

[Get Quote](#)

Essential Safety and Handling Guide for Benzyl Glycolate

This guide provides immediate safety, operational, and disposal information for laboratory personnel working with **Benzyl glycolate**. Adherence to these procedures is critical for ensuring a safe laboratory environment and minimizing risks associated with the handling of this chemical.

Physicochemical and Hazard Data

A summary of the key quantitative data for **Benzyl glycolate** is presented below. This information is essential for understanding its physical properties and potential hazards.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₀ O ₃	[1][2][3][4]
Molecular Weight	166.17 g/mol	[1][2][3][4]
Appearance	Colorless to pale yellow liquid	[1][2][5]
Boiling Point	136 °C at 14 mmHg (19 hPa)	[1][6]
Density	1.171 g/mL at 25 °C	[1][6]
Flash Point	>113 °C (>230 °F) - closed cup	[1][6]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[4]
Storage Temperature	2-8°C in a cool, dry, and well-ventilated place	[1][6]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Benzyl glycolate** to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale & Best Practices
Eye & Face Protection	Chemical safety goggles tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [1]	Protects against potential splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).[7]	Inspect gloves for any signs of degradation or puncture before each use. Change gloves immediately if contaminated.
Skin & Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes. [7] For larger quantities or potential for splashing, a chemical-resistant apron should be considered.[7]	Provides a barrier against accidental skin contact. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[1]
Respiratory Protection	Not typically required with adequate engineering controls (e.g., fume hood).[1][7] For nuisance exposures, use type OV/AG (US) or type ABEK (EU EN 14387) respirator cartridges.[1]	To be used if working outside of a fume hood or if vapors, mists, or aerosols are generated and ventilation is inadequate.

Operational Plan: Step-by-Step Handling Protocol

Follow these procedural steps for the safe handling of **Benzyl glycolate** in a laboratory setting.

1. Engineering Controls and Preparation:

- Ventilation: Always handle **Benzyl glycolate** in a well-ventilated area. A certified chemical fume hood is highly recommended for all procedures.[7]

- Emergency Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^[7]
- Work Area Preparation: Cover the work surface with absorbent, disposable bench paper. Ensure the work area within the chemical fume hood is clean and uncluttered.
- PPE Check: Before starting any work, confirm that all necessary PPE is available and in good condition.

2. Handling the Compound:

- Avoid Inhalation: Avoid breathing vapors, mist, or gas.^[1]
- Prevent Contact: Avoid contact with skin and eyes.
- Weighing and Transferring: Handle the liquid carefully to avoid splashing. Keep the container tightly closed when not in use.^[1]
- Solution Preparation: When preparing solutions, add **Benzyl glycolate** to the solvent slowly to prevent splashing.
- During Reaction: Maintain the reaction setup within the fume hood and monitor it continuously for any unexpected changes.

3. Post-Handling Procedures:

- Hand Washing: Thoroughly wash hands and any exposed skin with soap and water after handling.
- Decontamination: Decontaminate all equipment and the work area after use.
- PPE Removal: Remove and properly dispose of contaminated PPE.

Emergency Response and First Aid

Immediate and appropriate response to an exposure or spill is crucial.

Incident	First Aid Measures
Inhalation	Move the exposed person to fresh air at once.[1] If not breathing, give artificial respiration.[1] Seek medical attention.
Skin Contact	Wash off with soap and plenty of water.[1] Remove contaminated clothing. If skin irritation occurs, seek medical advice.
Eye Contact	Flush eyes with water as a precaution for at least 15 minutes, holding the eyelids apart.[1] Seek immediate medical attention.
Ingestion	Rinse mouth with water.[1] Never give anything by mouth to an unconscious person.[1] Do NOT induce vomiting. Call a physician or poison control center immediately.
Spill	Absorb with liquid-binding material (e.g., sand, diatomaceous earth, acid- or universal binding agents). Place in appropriate, closed containers for disposal.[1][8] Ventilate the affected area.

Disposal Plan

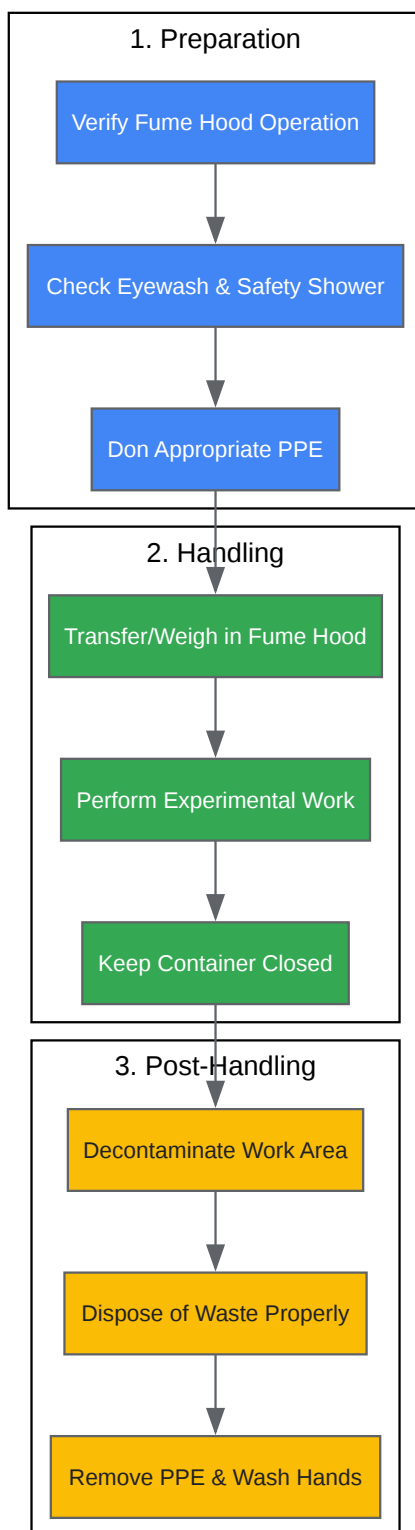
Proper disposal of **Benzyl glycolate** and its waste is essential to prevent environmental contamination.

- Waste Categorization: Unused **Benzyl glycolate** and any contaminated materials should be treated as chemical waste.
- Disposal Method: Offer surplus and non-recyclable solutions to a licensed disposal company. [1] Do not allow the product to enter drains.[1]
- Containerization: Collect waste in suitable, closed containers that are properly labeled for disposal.[1]

Workflow and Emergency Diagrams

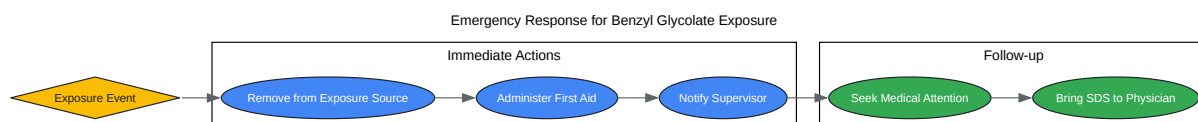
The following diagrams visually represent the key procedural workflows for handling **Benzyl glycolate**.

Safe Handling Workflow for Benzyl Glycolate



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the step-by-step process for the safe handling of **Benzyl glycolate**.



[Click to download full resolution via product page](#)

Caption: A diagram outlining the key steps for responding to an exposure incident involving **Benzyl glycolate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BENZYL GLYCOLATE - Safety Data Sheet [chemicalbook.com]
- 2. Buy Benzyl glycolate | 30379-58-9 [smolecule.com]
- 3. Benzyl glycolate | 30379-58-9 | FB31445 | Biosynth [biosynth.com]
- 4. Benzyl 2-hydroxyacetate | C₉H₁₀O₃ | CID 561337 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. CAS 30379-58-9: benzyl glycolate | CymitQuimica [cymitquimica.com]
- 6. BENZYL GLYCOLATE | CAS#:30379-58-9 | Chemsrce [chemsrc.com]
- 7. benchchem.com [benchchem.com]
- 8. carlroth.com [carlroth.com]

- To cite this document: BenchChem. [Personal protective equipment for handling Benzyl glycolate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121983#personal-protective-equipment-for-handling-benzyl-glycolate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com